

Levomepromazine Hydrochloride: A Comprehensive Technical Guide to its Chemical Properties and Solubility

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Compound of Interest

Compound Name: *Levomepromazine hydrochloride*

Cat. No.: *B074011*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties and solubility characteristics of **levomepromazine hydrochloride**. The information is presented to support research, drug development, and formulation activities. All quantitative data is summarized in structured tables for ease of reference and comparison.

Core Chemical Properties

Levomepromazine hydrochloride is the hydrochloride salt of levomepromazine, a phenothiazine derivative with antipsychotic, analgesic, and sedative properties.^[1] Understanding its fundamental chemical characteristics is crucial for its application and study.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₅ ClN ₂ OS	[2][3]
Molecular Weight	364.93 g/mol	[3][4][5]
IUPAC Name	(2R)-3-(2-methoxyphenothiazin-10-yl)-N,N,2-trimethylpropan-1-amine;hydrochloride	[2]
CAS Registry Number	1236-99-3	[4][6]
Appearance	White crystals or crystalline powder	[7]
Melting Point	Approximately 90°C (prepared in isopropanol)	[4][6]
Boiling Point	468 °C at 760 mmHg	[8]
pKa (of Levomepromazine base)	9.19	[9]
LogP (of Levomepromazine base)	4.7	[10]

Solubility Profile

The solubility of levomepromazine and its salts is a critical factor in its formulation and bioavailability. The hydrochloride salt is generally more water-soluble than the free base.

Compound	Solvent	Solubility	Source
Levomepromazine	Water	Barely soluble	[9]
Levomepromazine Hydrochloride	Water	Highly soluble (throughout physiological pH range)	[11]
Levomepromazine Maleate	Water	Very slightly soluble	[7]
Ethanol (95%)	Slightly soluble	[7]	
Methanol	Sparingly soluble	[7]	
Chloroform	Soluble	[7]	
Acetic acid (100)	Freely soluble	[7]	
Acetone	Slightly soluble	[7]	
Diethyl ether	Practically insoluble	[7]	

Experimental Protocols

While specific experimental details for the cited data are proprietary to the sources, a general methodology for determining key parameters is outlined below.

Protocol for Determination of Aqueous Solubility (Saturation Shake-Flask Method)

The saturation shake-flask method is a standard technique for determining the equilibrium solubility of a compound.[11]

Objective: To determine the concentration of **levomepromazine hydrochloride** that will dissolve in water at a specific temperature to form a saturated solution.

Materials:

- **Levomepromazine hydrochloride**

- Distilled or deionized water
- Constant temperature shaker bath
- Centrifuge
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis Spectrophotometer

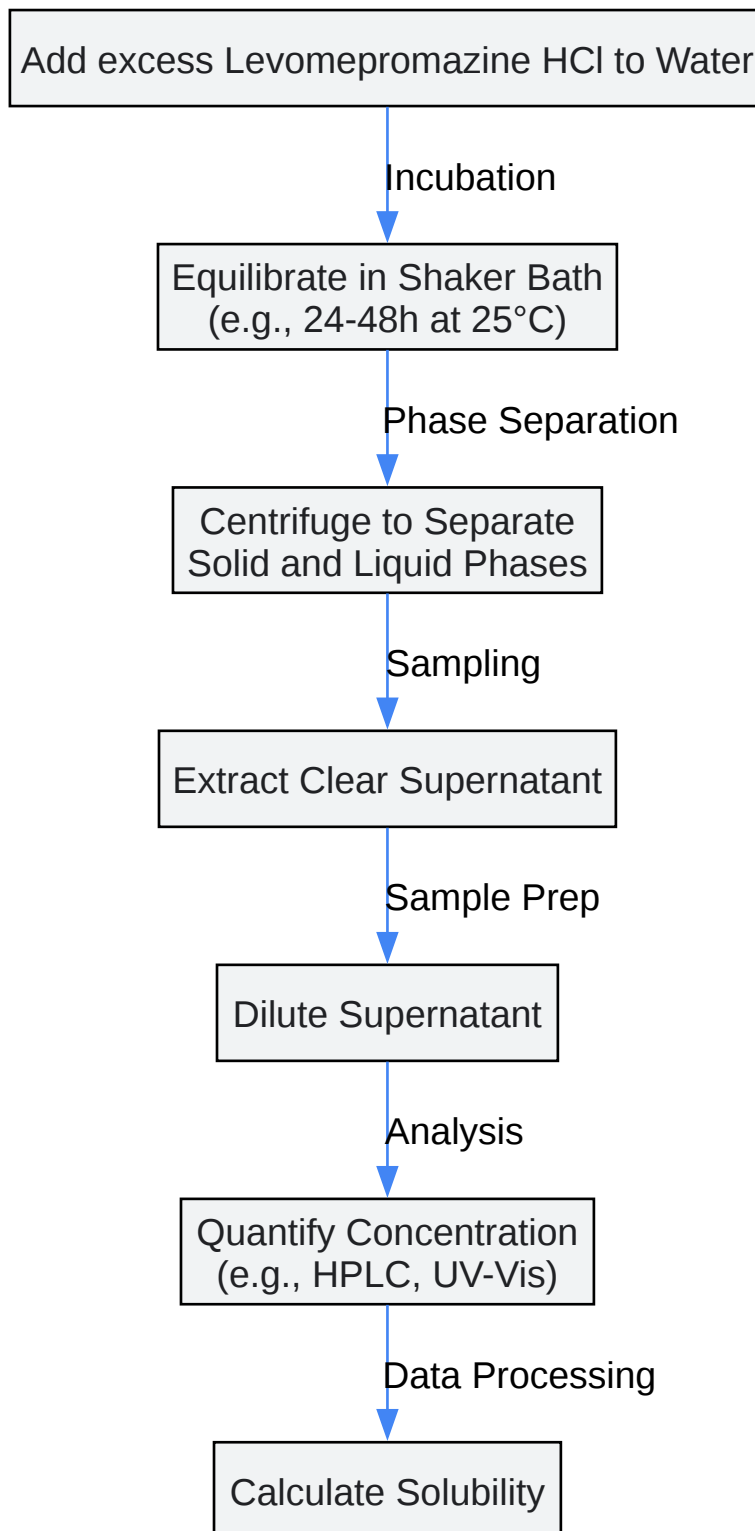
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **levomepromazine hydrochloride** to a known volume of water in a sealed flask. The excess solid should be clearly visible.
- **Equilibration:** Place the flask in a constant temperature shaker bath (e.g., 25°C or 37°C) and agitate for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the suspension to settle. Centrifuge the samples to separate the undissolved solid from the saturated solution.
- **Sample Preparation:** Carefully withdraw a known volume of the clear supernatant. Dilute the supernatant with a suitable solvent to a concentration within the analytical range of the chosen quantification method.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **levomepromazine hydrochloride**.
- **Calculation:** Calculate the solubility in units such as mg/mL or mol/L based on the measured concentration and the dilution factor.

Experimental Workflow for Solubility Determination

The logical flow of the saturation shake-flask method can be visualized as follows:

Experimental Workflow for Solubility Determination

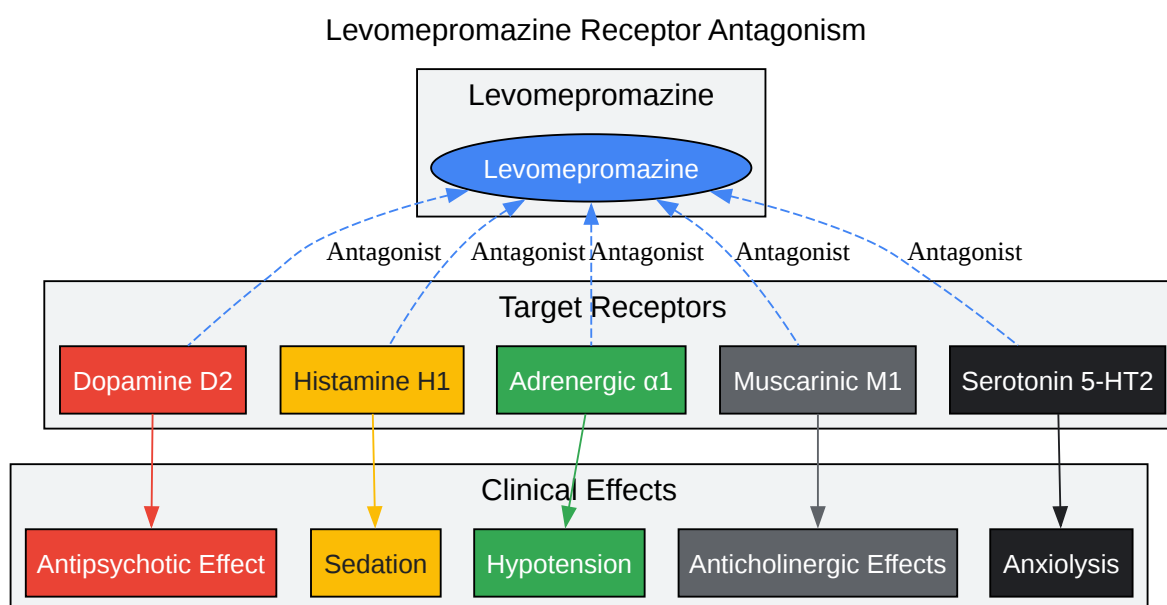


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Caption: Workflow for determining aqueous solubility using the shake-flask method.

Signaling Pathways and Molecular Interactions

Levomepromazine is known to interact with multiple receptor systems in the central nervous system. Its therapeutic and side effects are a result of its antagonist activity at these receptors.



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Caption: Levomepromazine's antagonism of various CNS receptors and resulting effects.

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